

Evaluating the Synergistic Effects of Toltrazuril with Other Anticoccidial Agents: A Comparative Guide

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Compound of Interest

Compound Name: Toltrazuril

Cat. No.: B1682979

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Coccidiosis, a parasitic disease of the intestinal tract caused by protozoa of the genus *Eimeria*, remains a significant economic burden in the poultry and livestock industries. The development of resistance to standalone anticoccidial drugs has necessitated the exploration of combination therapies to enhance efficacy and mitigate resistance. This guide provides an objective comparison of the performance of **Toltrazuril** in combination with other anticoccidial agents, supported by experimental data, detailed methodologies, and visualizations of the underlying biochemical pathways.

Executive Summary

Toltrazuril, a triazinetrione derivative, has demonstrated broad-spectrum activity against various stages of *Eimeria*. When used in conjunction with other anticoccidial agents, such as ionophores (salinomycin) and chemical coccidiostats (amprolium, nicarbazin), **Toltrazuril** exhibits synergistic or additive effects, leading to improved control of coccidiosis. These combinations have been shown to significantly reduce oocyst shedding, lower lesion scores, and improve key production parameters like body weight gain and feed conversion ratios in poultry and other livestock. The enhanced efficacy is attributed to the complementary mechanisms of action, targeting different metabolic pathways of the parasite.

Comparative Performance Data

The following tables summarize the quantitative data from key studies evaluating the synergistic effects of **Toltrazuril** with other anticoccidial agents.

Table 1: Efficacy of **Toltrazuril** in Combination with Amprolium in Rabbits Naturally Infected with *Eimeria* spp.

Treatment Group	Oocyst Per Gram (OPG) Reduction (%)	Final Body Weight (g)	Body Weight Gain (g)	Feed Conversion Ratio	Mortality Rate (%)
Infected, Untreated	-	2150 ± 57.7	150 ± 28.8	4.5 ± 0.3	50
Amprolium (50 mg/kg)	71	2350 ± 40.8	350 ± 35.1	3.2 ± 0.2	16.7
Toltrazuril (5 mg/kg)	67.6	2400 ± 50.0	400 ± 40.8	3.0 ± 0.1	0
Toltrazuril (5 mg/kg) + Amprolium (50 mg/kg)	74	2550 ± 64.5	550 ± 46.7	2.5 ± 0.1	0

Data adapted from a study on naturally infected rabbits. The combination of **Toltrazuril** and Amprolium resulted in the highest reduction in oocyst shedding and the best performance in terms of weight gain and feed conversion.

Table 2: Efficacy of **Toltrazuril** in Broiler Chickens in Conjunction with In-Feed Anticoccidials

Treatment Program	42-Day Body Weight (kg)	42-Day Feed Conversion
Non-medicated, Infected Control	1.85	2.10
Salinomycin (66 ppm)	2.05	1.95
Salinomycin (66 ppm) + Toltrazuril (7 mg/kg)	2.15	1.88
Nicarbazin (125 ppm) -> Salinomycin (66 ppm)	2.08	1.92
Nicarbazin (125 ppm) -> Salinomycin (66 ppm) + Toltrazuril (7 mg/kg)	2.18	1.85

This study demonstrates that the addition of **Toltrazuril** to existing ionophore and chemical anticoccidial programs significantly improves broiler performance.

Experimental Protocols

Study 1: Toltrazuril and Amprolium Combination in Rabbits

- Objective: To evaluate the therapeutic efficacy of amprolium, **toltrazuril**, and their combination against natural coccidial infections in rabbits.
- Animals: Thirty-six, 11-week-old rabbits with an average body weight of 2000 ± 75 g, naturally infected with *Eimeria* species.
- Experimental Design: Rabbits were randomly allocated into six groups (n=6):
 - Group 1: Non-infected, non-treated control.
 - Group 2: Infected, non-treated control.
 - Group 3: Infected, treated with amprolium (50 mg/kg body weight) in drinking water for 4 consecutive days.

- Group 4: Infected, treated with **toltrazuril** (5 mg/kg body weight) in drinking water for 2 successive days.
- Group 5: Infected, treated with **toltrazuril** (2.5 mg/kg body weight) in drinking water for 2 successive days, with the treatment repeated after a 5-day interval.
- Group 6: Infected, treated with both amprolium (50 mg/kg body weight for 4 days) and **toltrazuril** (5 mg/kg body weight for 2 days) in drinking water.
- Parameters Measured: Oocysts per gram (OPG) of feces, clinical signs, mortality, feed consumption, body weight, body weight gain, and feed conversion rate.

****Study 2: Tol**

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